

A Technical Guide to the Molecular Weight of 1-Bromo-2-fluoropropane

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Compound of Interest

Compound Name: *1-Bromo-2-fluoropropane*

Cat. No.: *B167499*

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This document provides a detailed breakdown of the molecular weight determination for the chemical compound **1-Bromo-2-fluoropropane**. The information is presented to be a precise reference for scientific applications.

Molecular Formula and Structure

1-Bromo-2-fluoropropane is a halogenated propane derivative. Its chemical structure consists of a three-carbon propane backbone with a bromine atom attached to the first carbon and a fluorine atom attached to the second. The molecular formula for this compound is C_3H_6BrF ^[1] [2].

Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **1-Bromo-2-fluoropropane** is based on the standard atomic weights of Carbon (C), Hydrogen (H), Bromine (Br), and Fluorine (F).

The table below summarizes the atomic weights for each element and demonstrates the calculation for the total molecular weight of the compound.

Element	Symbol	Count	Standard Atomic Weight (g/mol)	Contribution to Molecular Weight (g/mol)
Carbon	C	3	12.011	36.033
Hydrogen	H	6	1.008	6.048
Bromine	Br	1	79.904 ^{[3][4][5]}	79.904
Fluorine	F	1	18.998 ^{[6][7]}	18.998
Total	<chem>C3H6BrF</chem>	11	140.983	

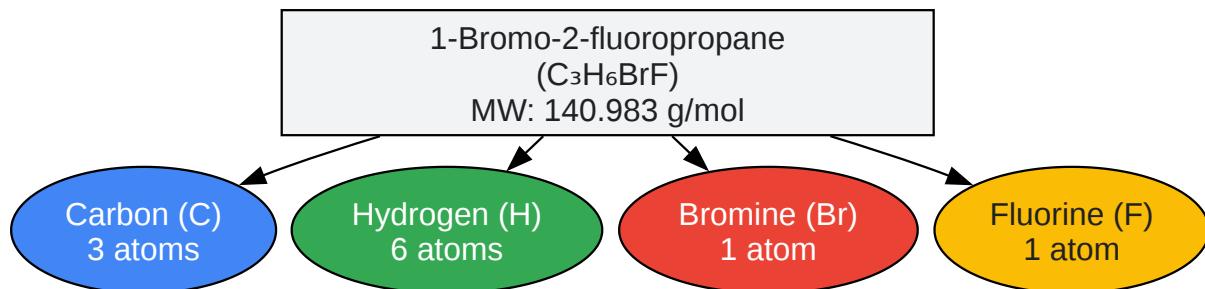
Based on this calculation, the molecular weight of **1-Bromo-2-fluoropropane** is 140.983 g/mol. This value aligns with publicly available chemical databases, which list the molecular weight as approximately 140.98 g/mol ^{[1][2]}.

Experimental Protocols

The determination of molecular weight as presented here is a theoretical calculation based on established standard atomic weights. Therefore, no experimental protocols are required for this computation. In a laboratory setting, techniques such as mass spectrometry could be used to experimentally verify this molecular weight.

Visualization of Elemental Composition

The following diagram illustrates the elemental components that constitute the **1-Bromo-2-fluoropropane** molecule.



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Caption: Elemental composition of **1-Bromo-2-fluoropropane**.

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